

# Application Notes and Protocols: Magnesium Thiocyanate in the Synthesis of Advanced Materials

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## Compound of Interest

Compound Name: Magnesium thiocyanate

Cat. No.: B1611060

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## Introduction: Unveiling the Potential of Magnesium Thiocyanate in Materials Science

**Magnesium thiocyanate**,  $\text{Mg}(\text{SCN})_2$ , is emerging as a versatile and highly effective reagent in the synthesis of a new generation of advanced materials. While the role of the thiocyanate ( $\text{SCN}^-$ ) anion as a pseudohalide, crystal growth modulator, and coordinating ligand is increasingly recognized, the synergistic contribution of the magnesium ( $\text{Mg}^{2+}$ ) cation offers unique advantages. This guide provides an in-depth exploration of the applications of **magnesium thiocyanate** in the fabrication of perovskite solar cells, proton-conducting metal-organic frameworks (MOFs), and coordination polymers. We will delve into the underlying scientific principles, provide detailed experimental protocols, and present data that underscore the utility of this compound for researchers, scientists, and drug development professionals.

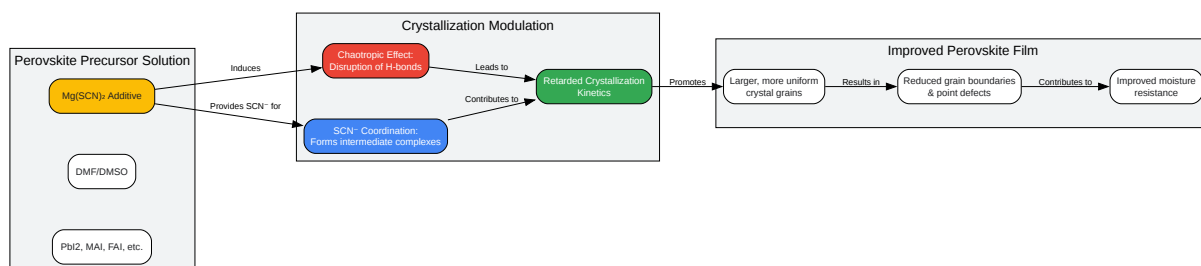
## Enhancing the Performance and Stability of Perovskite Solar Cells

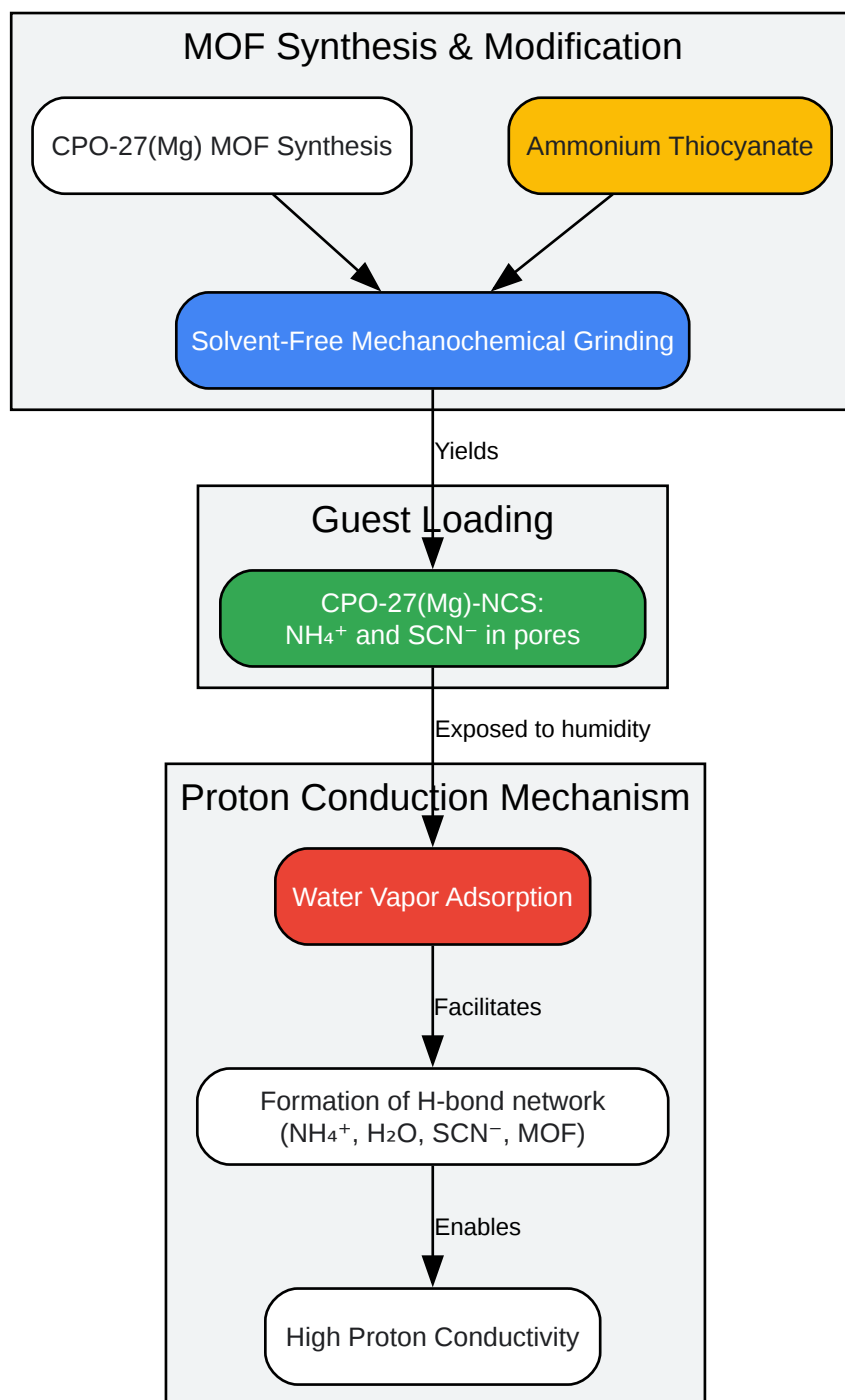
The incorporation of thiocyanate additives into perovskite precursor solutions has been shown to significantly improve the quality and performance of the resulting photovoltaic devices. The thiocyanate ion can modulate the crystallization process, leading to larger grain sizes, reduced defect densities, and enhanced moisture stability.

## The Mechanistic Role of Thiocyanate in Perovskite Film Formation

The thiocyanate anion ( $\text{SCN}^-$ ) acts as a chaotropic agent, disrupting the hydrogen bonding network in the precursor solution. This disruption slows down the perovskite crystallization rate, allowing for the formation of more ordered and larger perovskite grains with fewer defects. Furthermore, trace amounts of  $\text{SCN}^-$  can be incorporated into the perovskite lattice, occupying halide vacancies and sterically hindering ion migration, which is a major cause of phase segregation and device degradation.

While many studies have focused on ammonium or methylammonium thiocyanate, the use of **magnesium thiocyanate** introduces the additional influence of the  $\text{Mg}^{2+}$  cation. The small ionic radius and high charge density of  $\text{Mg}^{2+}$  can further influence the nucleation and growth of the perovskite crystals.





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